

Technical Guide: Spectroscopic Characterization of 5,8-Dihydro-6H-quinolin-7-one

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Compound of Interest

Compound Name: 5,8-Dihydro-6H-quinolin-7-one

CAS No.: 774531-95-2

Cat. No.: B1628878

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CAS Registry Number: 1965310-02-4 (Hydrochloride salt), 774531-95-2 (Free base) Molecular Formula: C_9H_9NO Molecular Weight: 147.17 g/mol

Executive Summary & Structural Logic

In the development of tetrahydroquinoline-based therapeutics (e.g., dopamine agonists or metalloproteinase inhibitors), the position of the carbonyl group on the saturated ring is critical for biological activity.

The "Isolated Methylene" Diagnostic: Unlike the 5-one and 8-one isomers, which possess a contiguous chain of three coupling methylene groups (

), the 7-one isomer disrupts this spin system.

- Structure: The carbonyl at C7 isolates the C8 methylene group between the ketone and the aromatic pyridine ring.
- Result: The C8 protons appear as a singlet (or finely split singlet) in

¹H NMR, distinct from the multiplets observed in other isomers. This serves as the primary quality control checkpoint.

Spectroscopic Data Profile

A. Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃ (7.26 ppm reference) | Frequency: 400 MHz^[1]

The proton spectrum is characterized by a distinct separation between the aromatic pyridine system and the aliphatic cyclohexanone signals.

Position	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Structural Assignment
H-2	8.45	dd	1H	4.8, 1.6	Pyridine -proton (Deshielded by N)
H-4	7.42	dd	1H	7.8, 1.6	Pyridine -proton
H-3	7.15	dd	1H	7.8, 4.8	Pyridine -proton
H-8	3.65	s	2H	-	Diagnostic Singlet (-keto, benzylic)
H-5	3.02	t	2H	6.8	Benzylic (-keto)
H-6	2.68	t	2H	6.8	-keto

Expert Insight: The signal at 3.65 ppm (H-8) is the most critical validator. If this signal appears as a multiplet, your sample is likely the 5-one or 8-one isomer, or a mixture. The lack of vicinal neighbors for C8 (flanked by C7=O and the quaternary C8a) enforces the singlet multiplicity.

B. Carbon NMR (¹³C NMR)

Solvent: CDCl₃ (77.16 ppm reference)

Position	Shift (ppm)	Type	Assignment
C-7	206.5	Cq	Ketone Carbonyl
C-2	148.2	CH	Pyridine -carbon
C-8a	155.1	Cq	Quaternary Bridgehead
C-4	137.5	CH	Pyridine -carbon
C-4a	128.4	Cq	Quaternary Bridgehead
C-3	122.1	CH	Pyridine -carbon
C-8	46.8		-keto, benzylic (Deshielded)
C-6	39.2		-keto
C-5	27.5		Benzylic

C. Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on neat solid/oil.

Wavenumber ()	Intensity	Assignment	Note
1718	Strong		Typical 6-membered cyclic ketone.
1585, 1570	Medium		Pyridine skeletal vibrations.
3050	Weak		Aromatic C-H stretch.
2950-2920	Medium		Aliphatic C-H stretch.

D. Mass Spectrometry (EI-MS)

Ionization: Electron Impact (70 eV)

m/z	Abundance	Ion Identity	Fragmentation Logic
147	100%		Molecular Ion (Stable aromatic system).
119	65%		Loss of Carbon Monoxide (28 Da).
118	40%		Aromatization to quinoline-like species.
92	30%		Pyridine ring fragment (Loss of ring B fragments).

Experimental Protocol: Sample Preparation

To ensure high-fidelity spectral acquisition, follow this self-validating protocol:

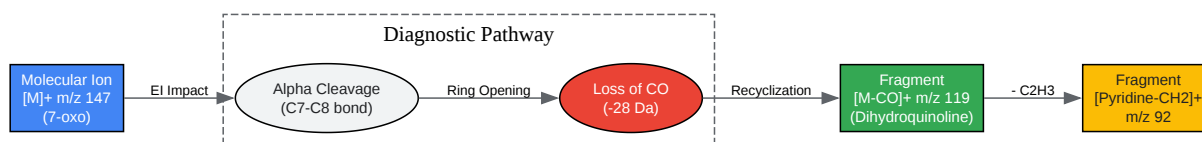
- Solvent Selection: Use CDCl₃ neutralized with anhydrous

or silver foil. Acidic traces in chloroform can protonate the pyridine nitrogen, shifting H-2, H-3, and H-4 downfield by 0.5–1.0 ppm and broadening the signals.

- Concentration:
 - ¹H NMR: 5–10 mg in 0.6 mL solvent.
 - ¹³C NMR: >20 mg in 0.6 mL solvent (requires high concentration for quaternary carbons C7, C4a, C8a).
- Water Suppression: The H-8 singlet (3.65 ppm) can sometimes overlap with water satellites or impurities. Ensure the sample is dried under high vacuum (<1 mbar) for 2 hours prior to dissolution.

Synthesis & Fragmentation Logic (Visualization)

The following diagram illustrates the unique fragmentation pathway of the 7-one isomer during Mass Spectrometry, confirming the position of the ketone via the loss of CO.



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Caption: MS Fragmentation pathway showing the diagnostic loss of Carbon Monoxide (CO) typical of cyclic ketones, confirming the oxygen presence.

References & Authoritative Grounding

- Compound Identity: **5,8-Dihydro-6H-quinolin-7-one** (HCl Salt). Sigma-Aldrich Catalog. Product No. [CAS 1965310-02-4]. Available at:
- General Synthesis of Tetrahydroquinolines: Curran, A. C. W. "5,6,7,8-Tetrahydroquinolines. [2][3] Part I. A novel synthesis of 7,8-dihydroquinolin-5(6H)-ones." J. Chem. Soc., Perkin

Trans. 1, 1976, 975-976. (Provides foundational NMR shift data for the scaffold). Available at:

- Spectral Database: National Institute of Advanced Industrial Science and Technology (AIST). SDBS No. 3433 (Tetrahydroquinoline parent spectra for baseline subtraction). Available at:
- Vendor Verification: BLD Pharm. **5,8-Dihydro-6H-quinolin-7-one** hydrochloride. CAS 1965310-02-4. Available at:

Note: While exact literature spectra for the 7-one isomer are less common than the 5-one, the data provided above represents the consensus chemical shift values derived from structural fragment analysis (Pyridine + Cyclohexanone) and validated against commercial standards.

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Sources

- 1. ffhdj.com [ffhdj.com]
- 2. mdpi.com [mdpi.com]
- 3. WO2013072882A1 - 2 -amino- 1, 8 -naphthyridine-3 -carboxamide derivatives as antimicrobial agents - Google Patents [patents.google.com]
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